

Ni-Y alloy molten salt corrosion resistance mechanism

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Compound Focus: Nickel;ytrium

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Ni-Based Alloy Corrosion: FAQs & Mechanisms

Q1: What are the primary corrosion mechanisms for nickel-based alloys in molten fluoride salts? The main mechanism is **chromium depletion** from the alloy matrix. In molten fluorides (like FLiBe), chromium has a higher tendency to react than nickel or iron, leading to its selective dissolution. This process is often driven by impurities in the salt (such as water or metal ions) that create a redox potential, facilitating the oxidation and removal of chromium from the alloy's surface and grain boundaries [1] [2]. This results in a degraded, porous surface layer and can lead to intergranular corrosion.

Q2: How does the addition of Yttrium (Y) improve corrosion resistance? While the exact mechanism of Y in molten salts is not detailed in the search results, a study on **Al-Cu-Ni-Y alloys** provides a crucial clue. In that system, the addition of Yttrium led to the alloy with the **highest polarization resistance (Rp)** and the **lowest corrosion rate** [3]. This suggests that Yttrium likely improves the protective quality of the passive oxide film, making it more resistant to breakdown. In high-temperature contexts, elements like Y are also known to improve scale adhesion and reduce spallation.

Q3: Which nickel-based alloys have demonstrated the best performance in molten salts? Extensive research, particularly for nuclear applications, has identified several high-performance alloys.

Alloy Name	Key Compositions	Test Environment	Reported Performance
Hastelloy N [4] [1] [2]	Ni-Mo-Cr based	Molten FLiBe (LiF-BeF ₂) at ~700°C	Superior corrosion resistance; corrosion attack depth of only 3.5-9 µm after 1000 hours [1].
KhN80MTYu [4] [5]	Ni-Cr-Mo based (likely with Y)	Molten LiF-NaF-BeF ₂ -PuF ₃ & others (600-800°C)	Specially developed nickel-based alloy tested for MSR structural material [4] [5].
Ni-201 [2]	High-purity Nickel	Molten Fluoride Salts	Exhibits superior corrosion resistance due to lack of Cr, which is the primary target for corrosion [2].
Al86-Ni5-Cu3-Y6 [3]	Al-Cu-Ni-Y	Electrochemical Test	Achieved a very low corrosion rate of 0.00380 mm/year and high polarization resistance [3].

Q4: What experimental parameters critically influence corrosion rate in testing? A 2025 simulation study on corrosion in NaCl-KCl-MgCl₂ salt identified key parameters, listed below in order of influence [6]:

- Concentration of Cl₂
- Concentration of Mg(OH)Cl
- Concentration of O₂
- Concentration of Cr in the alloy
- Main reaction probability (P)

The study found that optimizing these parameters could reduce the corrosion rate by up to **17.7%** [6].

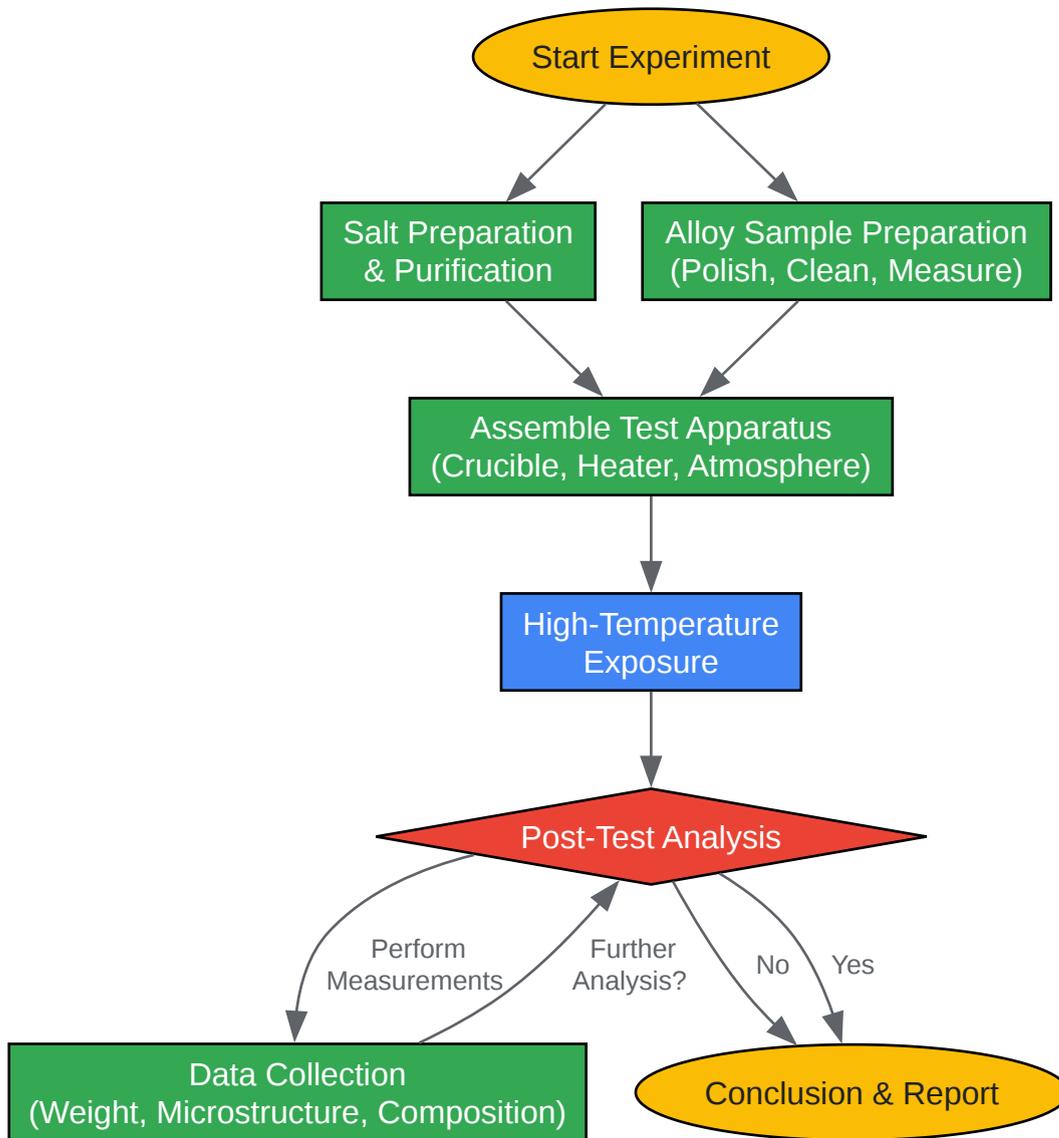
Troubleshooting Experimental Corrosion

Problem	Potential Cause	Suggested Solution
High Corrosion Rate	High impurity levels (Cl ₂ , O ₂ , H ₂ O) in the salt [6] [1].	Implement rigorous salt purification protocols before testing [2].

Problem	Potential Cause	Suggested Solution
Intergranular Cracking	Tellurium (Te) embrittlement in fluoride salts containing UF ₄ [4] [5].	Use alloys with higher molybdenum (Mo) content and control the redox potential of the salt melt.
Excessive Cr Depletion	Uncontrolled redox potential and thermal gradient in the melt [1].	Introduce redox potential controllers, such as metallic Zirconium or Beryllium , into the system [1] [2].
Poor Data Reproducibility	Inconsistent experimental methodology or salt purity between tests.	Adopt and document a standardized experimental workflow (see below).

Experimental Workflow & Protocol

Based on the methodologies described in the literature, here is a generalized workflow for conducting a molten salt corrosion test. You can use this as a baseline for designing your own experiments.



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Detailed Methodology for Key Steps:

- **Salt Preparation & Purification:** This is a critical step for reproducible results. The procedure often involves melting the fluoride or chloride salt mixture under a high-purity inert atmosphere (e.g., argon) and using a reducing agent. A common method is to introduce a **purification agent like HF-H₂ gas mixture** for fluorides or use **metallic zirconium** as a getter for impurities [1] [2].
- **Alloy Sample Preparation:** Samples are typically cut to a specific size, ground and polished to a consistent surface finish (e.g., down to 1 μm diamond paste), ultrasonically cleaned in solvents, and accurately measured and weighed before the test [1].
- **High-Temperature Exposure:** Tests are conducted in a controlled atmosphere furnace. The sample is immersed in the molten salt held at the target temperature (e.g., 600-800°C) for a predetermined

duration. The crucible material (e.g., glassy carbon, nickel) is chosen to be inert and avoid confounding corrosion results [4] [1].

- **Post-Test Analysis:**

- **Weight Change Measurement:** The sample is cleaned of residual salt (often by ultrasonic cleaning in distilled water or acid) and weighed to determine mass loss [1].
- **Microstructural Examination:** The sample is examined using **Scanning Electron Microscopy (SEM)** to assess surface morphology and cross-sectional corrosion attack depth [6] [1].
- **Elemental Analysis: Energy Dispersive X-ray Spectroscopy (EDS)** is used on cross-sections to measure **Cr depletion profiles** and other elemental changes, which is a key metric for corrosion damage [1].

Advanced Research: Machine Learning in Corrosion

For cutting-edge research, consider leveraging machine learning (ML). A 2023 study demonstrated a framework that uses **Natural Language Processing (NLP)** and **Deep Neural Networks (DNNs)** to predict alloy pitting potential with high accuracy [7]. This model can process textual data from experimental descriptions (e.g., heat treatment protocols) alongside numerical data, identifying critical elemental property descriptors for corrosion resistance, such as **configurational entropy** and **electronegativity differences** [7].

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References

1. (PDF) Corrosion Behavior of Alloys in Molten Fluoride Salts [academia.edu]
2. (PDF) Corrosion Behavior of Structural Alloys in Molten Fluoride... [academia.edu]
3. Behavior of Al-Cu- Corrosion - Ni | Scientific.Net Y Alloys [scientific.net]
4. and Corrosion Stability of Nickel Resistance in... Mechanical Alloys [semanticscholar.org]
5. and Corrosion Stability of Nickel Resistance in... Mechanical Alloys [link.springer.com]

6. behavior of Corrosion -based Ni in NaCl-KCl-MgCl₂ alloys ... molten [colab.ws]

7. Enhancing corrosion -resistant alloy design through natural language... [pmc.ncbi.nlm.nih.gov]

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